

An In-depth Technical Guide on the Molecular Properties of Benzocaine

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Compound of Interest

Compound Name: Benzacine

Cat. No.: B058216

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This guide provides a detailed overview of the molecular formula and molecular weight of Benzocaine, a widely used local anesthetic. It is intended for researchers, scientists, and professionals in drug development seeking comprehensive technical information.

Molecular Identity and Weight

Benzocaine, chemically known as ethyl 4-aminobenzoate, is an ester of p-aminobenzoic acid (PABA) and ethanol.^{[1][2]} Its fundamental molecular properties are crucial for its characterization, synthesis, and application in pharmaceutical formulations.

Table 1: Molecular Formula and Molecular Weight of Benzocaine

Property	Value	Reference
Molecular Formula	C ₉ H ₁₁ NO ₂	^{[3][4][5]}
Molar Mass	165.19 g/mol	^{[4][5]}
Monoisotopic Molecular Weight	165.078978601 Da	

Experimental Protocols for Characterization

The determination and confirmation of Benzocaine's molecular formula and weight involve several standard analytical techniques. Below are detailed methodologies for key experiments.

1. Mass Spectrometry for Molecular Weight Determination

- Objective: To determine the precise molecular weight of Benzocaine.
- Methodology:
 - Sample Preparation: A dilute solution of Benzocaine is prepared in a suitable volatile solvent, such as methanol or acetonitrile.
 - Ionization: The sample is introduced into the mass spectrometer. Electron ionization (EI) is a common method where the sample is bombarded with electrons, causing ionization and fragmentation.
 - Mass Analysis: The ionized molecules and their fragments are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio (m/z).
 - Detection: The separated ions are detected, and a mass spectrum is generated, which plots ion intensity versus m/z . The molecular ion peak ($[M]^+$) will correspond to the molecular weight of Benzocaine. High-resolution mass spectrometry can provide the exact mass, which helps in confirming the elemental composition.

2. Infrared (IR) Spectroscopy for Functional Group Identification

- Objective: To identify the functional groups present in the Benzocaine molecule, which helps in confirming its structure.
- Methodology:
 - Sample Preparation: A small amount of solid Benzocaine can be mixed with potassium bromide (KBr) and pressed into a thin pellet. Alternatively, a solution can be prepared and analyzed.
 - Analysis: The sample is placed in an IR spectrometer, where it is irradiated with infrared light of various wavelengths.

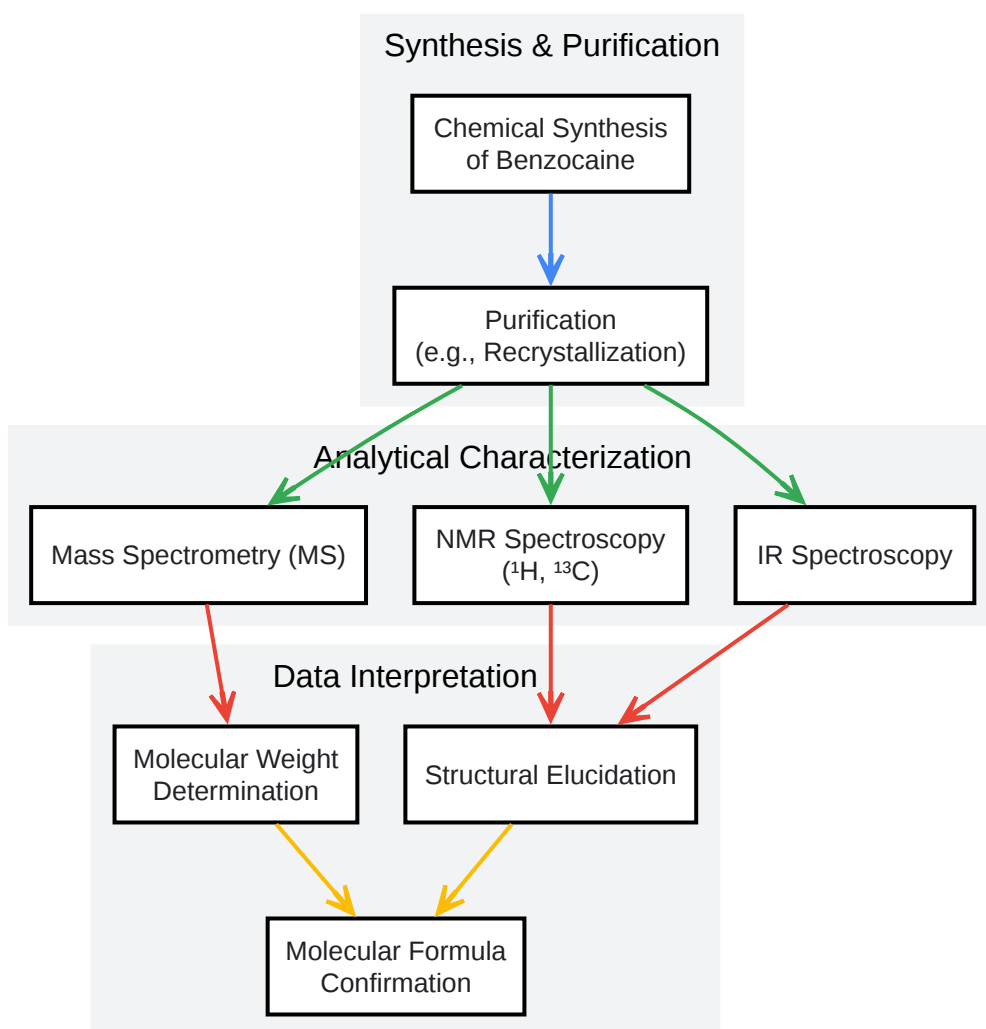
- Spectral Interpretation: The molecule absorbs IR radiation at specific frequencies corresponding to the vibrational frequencies of its bonds. The resulting IR spectrum will show absorption bands characteristic of the functional groups in Benzocaine, such as the N-H stretches of the primary amine, the C=O stretch of the ester, and the C-O stretch.

3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

- Objective: To determine the detailed structure of the Benzocaine molecule by identifying the chemical environment of its hydrogen (^1H NMR) and carbon (^{13}C NMR) atoms.
- Methodology:
 - Sample Preparation: A small amount of Benzocaine is dissolved in a deuterated solvent (e.g., CDCl_3 or DMSO-d_6).
 - Analysis: The sample is placed in a strong magnetic field within an NMR spectrometer and irradiated with radio waves.
 - Spectral Interpretation: The resulting NMR spectrum provides information on the number of different types of protons and carbons, their chemical shifts, and their coupling patterns. This data allows for the complete elucidation of the molecular structure, confirming the arrangement of atoms as predicted by the molecular formula.

Conceptual Workflow for Molecular Characterization

The following diagram illustrates a typical workflow for the determination of the molecular formula and weight of a chemical compound like Benzocaine.



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Caption: Workflow for Benzocaine Characterization.

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